Part 1: Chemical Identity & Structural Analysis

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Compound of Interest		
Compound Name:	*Adipamidoxime*	
CAS No.:	*15347-78-1*	
Cat. No.:	*B096262*	*Get Quote*

Adipamidoxime is a linear aliphatic bis-amidoxime derived from adiponitrile. Its structure consists of a four-carbon methylene chain flanked by two amidoxime functional groups (

), which exhibit significant tautomeric and geometric isomerism.

Table 1: Chemical Specifications

Property	Specification

| IUPAC Name |

-dihydroxyhexanediimidamide | | Common Synonyms | **Adipamidoxime**; 1,4-Diamidoximobutane; Adipic diamidoxime | | CAS Number | 15347-78-1 | | Molecular Formula |

| | Molecular Weight | 174.20 g/mol | | Physical State | White crystalline solid | | Solubility | Soluble in DMSO, DMF, warm ethanol; sparingly soluble in water | | Stability | Stable at room temperature; cyclizes to 1,2,4-oxadiazole >150°C |[1][2][3]

Structural Dynamics: Tautomerism & Isomerism

The reactivity of **adipamidoxime** is governed by the amidoxime functional group, which exists in equilibrium between the oxime form (dominant) and the hydroxyamidine tautomer. Furthermore, the

double bond allows for

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(syn) and

(anti) geometric isomers, with the

-isomer typically being thermodynamically favored due to intramolecular hydrogen bonding.

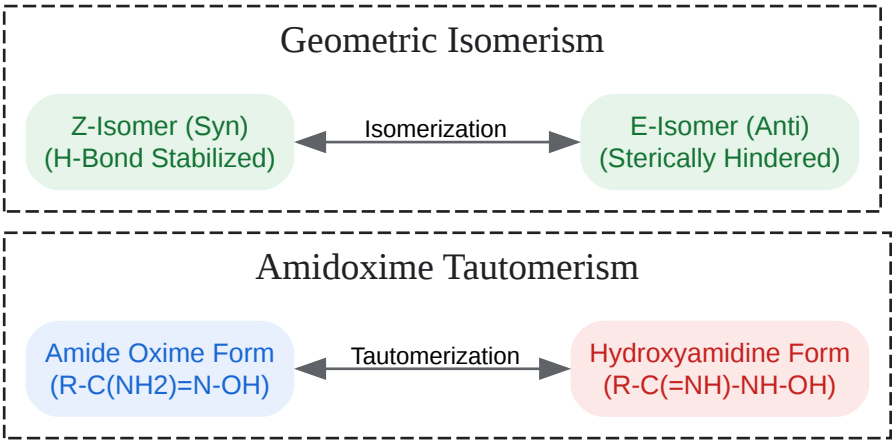

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Figure 1: Tautomeric and geometric equilibria in the amidoxime functional group.

Part 2: Synthetic Pathways & Optimization

The synthesis of **adipamidoxime** is a nucleophilic addition reaction where hydroxylamine attacks the nitrile carbon of adiponitrile. This process requires careful control of pH and temperature to prevent the formation of amide byproducts or premature cyclization.

Protocol: Synthesis from Adiponitrile

Reference Standard: Adapted from WO2009058273A1 [1].

Reagents:

- Adiponitrile (1.0 eq)
- Hydroxylamine (50% aqueous solution, 2.2 eq)
- Ethanol (Solvent, 10 volumes)

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Step-by-Step Methodology:

- Preparation: In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve adiponitrile (e.g., 10.8 g, 0.1 mol) in ethanol (100 mL).
- Addition: Add hydroxylamine (50% aq. soln, 14.5 g, 0.22 mol) dropwise at room temperature to control the exotherm.
- Reaction Phase 1 (Kinetic Control): Stir the mixture vigorously at ambient temperature (

) for 48 hours. This long induction period ensures complete conversion of the nitrile without thermal degradation.
- Reaction Phase 2 (Completion): Heat the mixture to

  (reflux) for 4–8 hours to drive the equilibrium toward the bis-amidoxime product.
- Workup: Cool the solution to

  in an ice bath. The product, **adipamidoxime**, precipitates as white crystals.[2]
- Purification: Filter the precipitate and wash with cold ethanol/ether (1:1). Dry under high vacuum at

  .
- Validation: Confirm structure via FTIR (appearance of

  stretch at

  and disappearance of

  stretch at

).

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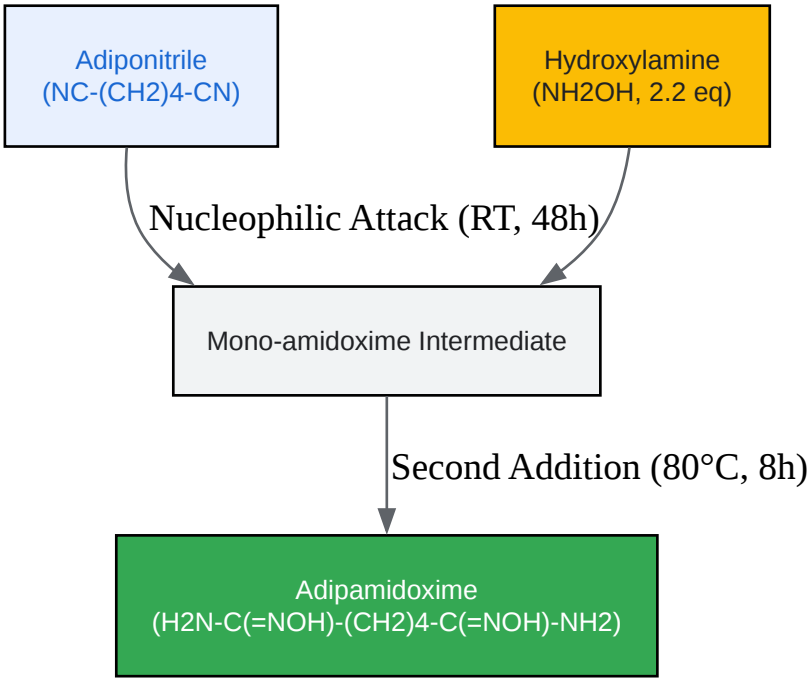

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Figure 2: Step-wise synthesis of **adipamidoxime** from adiponitrile.

Part 3: Reactivity & Functionalization

Adipamidoxime is a versatile intermediate. Its two primary modes of reactivity are cyclodehydration to form heterocycles and chelation with metal ions.

Cyclization to Poly(1,2,4-oxadiazole)s

Upon heating (typically

) or treatment with acyl chlorides, **adipamidoxime** undergoes cyclodehydration. This reaction is the basis for synthesizing poly(1,2,4-oxadiazole)s, a class of thermally stable polymers used in aerospace and high-temperature filtration.

- Mechanism: The hydroxyl group of the oxime attacks an activated carbonyl (e.g., from a diacid chloride), followed by elimination of water.
- Significance: The resulting oxadiazole ring imparts high thermal stability and chemical resistance to the polymer backbone.

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Coordination Chemistry (Uranium Extraction)

Adipamidoxime serves as a small-molecule model for amidoxime-functionalized resins used to extract Uranium (VI) from seawater.[3]

- Binding Mode: The amidoxime group acts as a bidentate ligand, coordinating to the uranyl ion (

) via the oxime oxygen and the amine nitrogen (

  coordination).

- Selectivity: While it binds transition metals (Cu, Ni, Fe), it shows a high affinity for

  under seawater conditions (pH ~8.3), often forming a 2:1 (ligand:metal) "sandwich" complex [2].

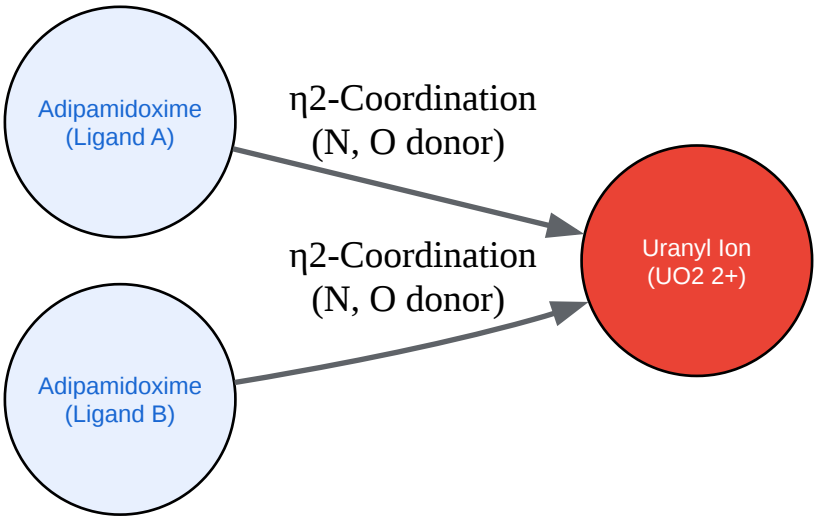

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Figure 3: Coordination model of **Adipamidoxime** ligands binding a Uranyl center.

Part 4: Safety & Handling

- Hazard Classification: Irritant (Skin/Eye).[4]

- Handling: **Adipamidoxime** is a fine powder that can cause respiratory irritation. Use standard PPE (gloves, goggles, dust mask).

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- Storage: Store at

  for long-term stability. Protect from moisture, as hydrolysis can revert the amidoxime to the amide or carboxylic acid over time.

- Thermal Hazard: Do not heat bulk material rapidly above

  without solvent, as the exothermic cyclization can be vigorous.

References

- Warner, J. C., et al. (2009). Stabilization of hydroxylamine containing solutions and method for their preparation. World Intellectual Property Organization, Patent WO2009058273A1. Link

- Barber, P. S., et al. (2012). Highly selective extraction of the uranyl ion with hydrophobic amidoxime-functionalized ionic liquids. RSC Advances, 2(22), 8526-8530. Link

- Tian, G., et al. (2012). Complexation of uranyl(VI) with succinimidedioxime in comparison with glutarimidedioxime. New Journal of Chemistry, 36, 207-215. Link

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